

Comprehensive Safety and Handling Guide for 4-Bromobenzenesulfonyl Fluoride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **4-Bromobenzenesulfonyl fluoride**

Cat. No.: **B1281337**

[Get Quote](#)

For researchers, scientists, and drug development professionals, the safe handling of reactive chemical reagents like **4-Bromobenzenesulfonyl fluoride** is of paramount importance. This guide provides essential, immediate safety protocols, logistical information, and step-by-step procedures for handling, storage, and disposal to ensure laboratory safety and operational integrity.

Hazard and Safety Summary

4-Bromobenzenesulfonyl fluoride is a corrosive chemical that requires careful handling to prevent severe skin burns and eye damage.^{[1][2]} Adherence to the following safety information is critical.

Identifier	Value
CAS Number	498-83-9 [3]
Molecular Formula	C ₆ H ₄ BrFO ₂ S [3]
Molecular Weight	239.06 g/mol [3]
Physical State	Solid [1] [4]
Melting Point	60-65°C [1]
GHS Pictogram	GHS05: Corrosive [1] [4]
Signal Word	Danger [1] [4]
Hazard Statement	H314: Causes severe skin burns and eye damage [1] [2] [4]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial when handling **4-Bromobenzenesulfonyl fluoride**.
[\[5\]](#) Engineering controls, such as a certified chemical fume hood, must be used.[\[5\]](#) An eyewash station and safety shower must be readily accessible in the immediate work area.[\[5\]](#)[\[6\]](#)

PPE Category	Specification	Rationale & Standard
Eye & Face	Chemical safety goggles and a full-face shield.	Protects against splashes and vapors that can cause severe eye damage. [1] [5] Use equipment tested and approved under government standards like NIOSH (US) or EN 166 (EU). [5]
Skin & Body	Chemical-resistant gloves (e.g., Neoprene). Flame-resistant lab coat. Full-length pants and closed-toe shoes.	Provides protection against skin contact, which can cause severe burns. [1] [6] Gloves should be inspected for integrity before each use. [5]
Respiratory	Use only in a well-ventilated area, preferably within a certified chemical fume hood.	Prevents irritation of the respiratory tract by dust or vapors. [1] [5]

Operational Plans: Handling, Storage, and Disposal

Safe Handling Protocol

- Preparation: Before handling, ensure all required PPE is donned correctly and that a chemical fume hood is operational. Confirm the location and functionality of the nearest safety shower and eyewash station.[\[5\]](#)[\[6\]](#)
- Handling: Conduct all work with **4-Bromobenzenesulfonyl fluoride** inside a certified chemical fume hood to minimize inhalation exposure.[\[5\]](#) Avoid creating dust.[\[7\]](#) Do not breathe dust, fumes, or vapors.[\[1\]](#)
- Contact Avoidance: Avoid all contact with skin, eyes, and clothing.[\[6\]](#)
- Hygiene: Wash hands thoroughly after handling the compound.[\[1\]](#) Do not eat, drink, or smoke in the work area.[\[1\]](#)

Storage Plan

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.[1][2]
- Atmosphere: Some suppliers recommend storing under an inert atmosphere at room temperature.[4] Others recommend storage at -20°C.[3] Always follow the storage instructions provided by the specific supplier.
- Security: Store the chemical in a locked-up area to restrict access to authorized personnel only.[1][8]
- Incompatibilities: Store away from strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[8]

Waste Disposal Plan

- Collection: Collect all waste material, including contaminated PPE and empty containers, in a suitable, labeled, and tightly closed container for disposal.[7][8]
- Disposal: Dispose of the chemical waste through an approved and licensed hazardous waste disposal plant.[1][8] Do not release it into the environment.[8]

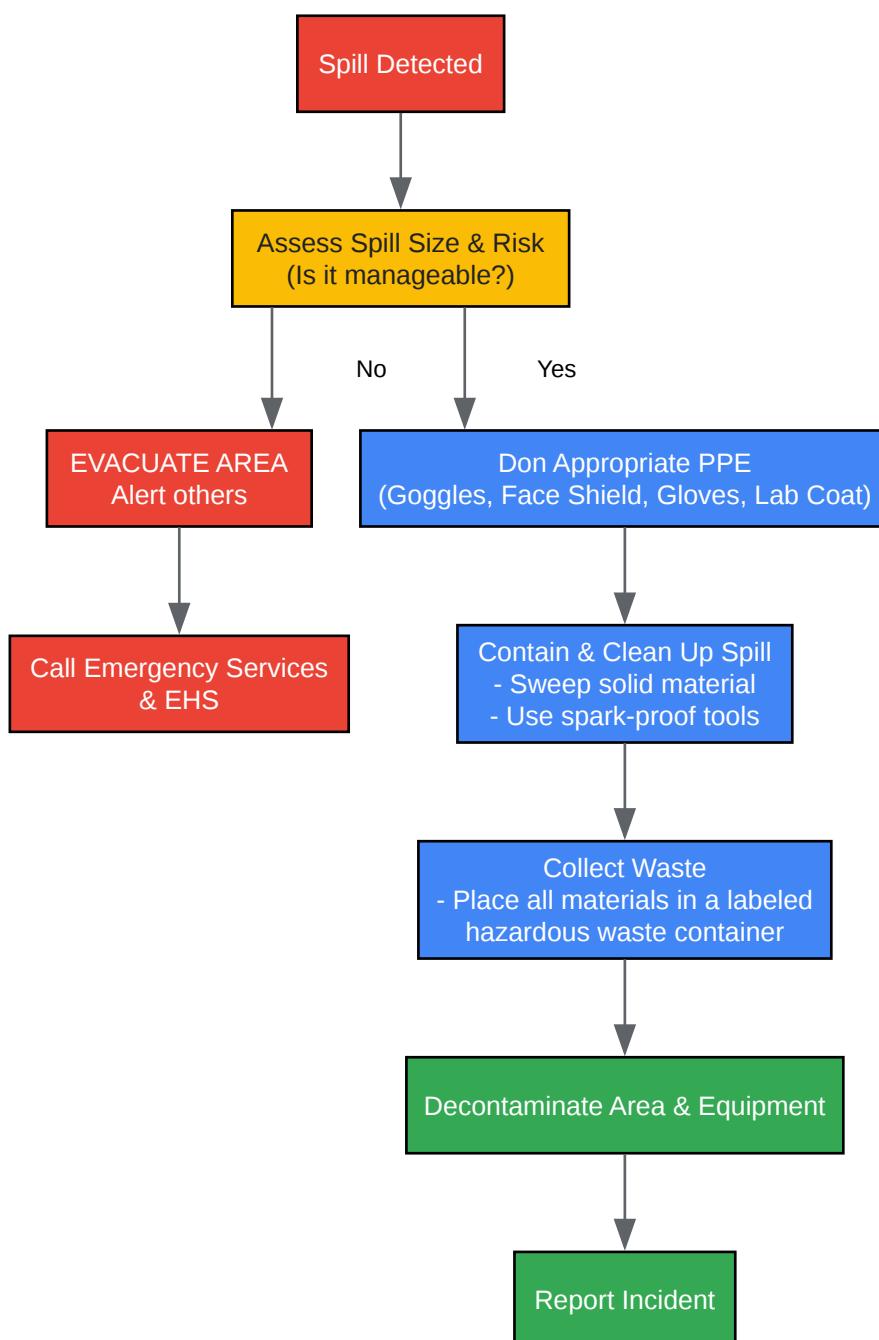
Emergency Procedures

Spill Response Protocol

In the event of a spill, immediate and appropriate action is necessary to prevent harm to personnel and the environment.

- Evacuate: Immediately evacuate all non-essential personnel from the spill area.[6][9] Keep people away and upwind of the spill.[6]
- Ventilate: Ensure the area is adequately ventilated, but avoid actions that could disperse the chemical dust into the air.
- Don PPE: Before attempting cleanup, don the appropriate PPE as specified in the table above, including respiratory protection if necessary.[9]
- Containment: For a solid spill, carefully sweep or shovel the material into a suitable container for disposal. Avoid generating dust. Use spark-proof tools.[7]

- Cleanup: Once the bulk material is removed, decontaminate the area. Consult the Safety Data Sheet (SDS) for appropriate neutralizing agents or cleaning solutions.
- Disposal: Place all contaminated materials (absorbent, PPE, etc.) into a labeled hazardous waste container.[\[9\]](#)
- Reporting: Report the incident to the appropriate environmental health and safety office.[\[9\]](#)



[Click to download full resolution via product page](#)

Caption: Workflow for handling a **4-Bromobenzenesulfonyl fluoride** spill.

First Aid Measures

Immediate medical attention is required for any exposure.[2][8]

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, making sure to rinse under the eyelids.[2] Remove contact lenses if present and easy to do.[1] Seek immediate medical attention.[2]
- Skin Contact: Take off immediately all contaminated clothing.[1] Wash the affected skin area with plenty of soap and water for at least 15 minutes.[2][6] Seek immediate medical attention.[2]
- Inhalation: Remove the person to fresh air and keep them comfortable for breathing.[1][2] If breathing is difficult or has stopped, provide artificial respiration.[2] Seek immediate medical attention.[2]
- Ingestion: Rinse mouth with water.[1][2] Do NOT induce vomiting.[1][2] Never give anything by mouth to an unconscious person.[7] Call a physician or poison control center immediately. [2]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fluorochem.co.uk [fluorochem.co.uk]
- 2. assets.thermofisher.com [assets.thermofisher.com]
- 3. usbio.net [usbio.net]
- 4. 4-Bromobenzenesulfonyl fluoride | 498-83-9 sigmaaldrich.com

- 5. benchchem.com [benchchem.com]
- 6. ipo.rutgers.edu [ipo.rutgers.edu]
- 7. 4-FLUOROBENZENESULFONYL FLUORIDE - Safety Data Sheet [chemicalbook.com]
- 8. fishersci.com [fishersci.com]
- 9. ccny.cuny.edu [ccny.cuny.edu]
- To cite this document: BenchChem. [Comprehensive Safety and Handling Guide for 4-Bromobenzenesulfonyl Fluoride]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1281337#personal-protective-equipment-for-handling-4-bromobenzenesulfonyl-fluoride>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com